Spectroscopic Data of 2-Bromo-5-isopropylpyridine: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Bromo-5-isopropylpyridine*
CAS No.:	*1142197-16-7*
Cat. No.:	*B1342424*

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This technical guide provides a comprehensive overview of the expected spectroscopic data for the compound **2-Bromo-5-isopropylpyridine**. Due to the limited availability of public experimental spectra for this specific molecule, this document presents predicted spectroscopic data based on the analysis of structurally similar compounds and established principles of infrared (IR) spectroscopy, nuclear magnetic resonance (NMR) spectroscopy, and mass spectrometry (MS). Detailed, generalized experimental protocols for acquiring such data are also provided to guide researchers in their analytical workflows.

Chemical Structure and Properties

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Property	Value
IUPAC Name	2-bromo-5-(propan-2-yl)pyridine
Synonyms	2-Bromo-5-(1-methylethyl)pyridine
CAS Number	1142197-16-7[1][2][3]
Molecular Formula	$C_8H_{10}BrN$[2][4]
Molecular Weight	200.08 g/mol [2][4]

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **2-Bromo-5-isopropylpyridine**. These predictions are based on the analysis of its chemical structure and comparison with spectroscopic data of related compounds such as 2-bromopyridine, 5-ethyl-2-methylpyridine, and 2-bromo-5-methylpyridine.[5][6]

Predicted ^{1}H NMR Data (500 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~8.3	d	1H	H-6
~7.5	dd	1H	H-4
~7.4	d	1H	H-3
~3.0	sept	1H	CH (isopropyl)
~1.2	d	6H	CH_3 (isopropyl)

Predicted ^{13}C NMR Data (125 MHz, $CDCl_3$)

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Chemical Shift (δ, ppm)	Assignment
~149	C-6
~142	C-2
~139	C-4
~137	C-5
~127	C-3
~34	CH (isopropyl)
~23	CH_3 (isopropyl)

Predicted FT-IR Data

Wavenumber (cm^{-1})	Intensity	Assignment
3100-3000	Medium	Aromatic C-H stretch
2960-2870	Strong	Aliphatic C-H stretch (isopropyl)
~1580, ~1460, ~1420	Medium-Strong	C=C and C=N stretching (pyridine ring)
~1380	Medium	C-H bending (isopropyl)
~1020	Medium	C-N stretch
Below 800	Strong	C-Br stretch

Predicted Mass Spectrometry (MS) Data

m/z	Relative Intensity	Assignment
201/199	High	$[M]^+$ (Molecular ion peak with bromine isotopes)
186/184	Medium	$[M - CH_3]^+$
120	High	$[M - Br]^+$

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Experimental Protocols

The following are detailed, generalized methodologies for the key experiments cited.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the carbon-hydrogen framework of the molecule.

Instrumentation: A high-field NMR spectrometer (e.g., 400 or 500 MHz).

Procedure:

- Sample Preparation: Dissolve approximately 5-10 mg of **2-Bromo-5-isopropylpyridine** in 0.6-0.7 mL of deuterated chloroform ($CDCl_3$).
- Data Acquisition:
  - Transfer the solution to a 5 mm NMR tube.
  - Place the NMR tube in the spectrometer's probe.
  - Tune and shim the spectrometer to optimize the magnetic field homogeneity.
  - Acquire the ^1H NMR spectrum using a standard pulse sequence.
  - Acquire the ^{13}C NMR spectrum using a proton-decoupled pulse sequence.
- Data Processing:
  - Process the raw data by applying Fourier transformation, phase correction, and baseline correction.
  - Calibrate the chemical shifts using the residual solvent peak ($CDCl_3$: δ 7.26 ppm for ^1H and δ 77.16 ppm for ^{13}C).

Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

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Instrumentation: A Fourier-Transform Infrared (FT-IR) spectrometer.

Procedure:

- Sample Preparation (Thin Film Method):
  - Dissolve a small amount of **2-Bromo-5-isopropylpyridine** in a volatile solvent (e.g., dichloromethane).
  - Apply a drop of the solution onto a salt plate (e.g., KBr, NaCl).
  - Allow the solvent to evaporate, leaving a thin film of the compound on the plate.
- Data Acquisition:
  - Place the salt plate in the sample holder of the FT-IR spectrometer.
  - Acquire a background spectrum of the clean, empty salt plate.
  - Acquire the sample spectrum. The instrument software will automatically ratio the sample spectrum against the background spectrum.
- Data Processing:
  - Perform baseline correction and peak picking to identify the wavenumbers of the absorption bands.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

Instrumentation: A mass spectrometer with an electron ionization (EI) source.

Procedure:

- Sample Introduction: Introduce a small amount of the sample into the ion source, typically via a direct insertion probe for solid or low-volatility liquid samples, or through a gas chromatograph (GC-MS) for volatile samples.

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- Ionization: Bombard the sample with a beam of electrons (typically at 70 eV) to induce ionization and fragmentation.
- Mass Analysis: The resulting positively charged fragments are accelerated and separated based on their mass-to-charge (m/z) ratio by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- Detection: A detector records the abundance of each fragment at a specific m/z value.
- Data Analysis: The resulting mass spectrum is plotted as relative intensity versus m/z. The molecular ion peak and the fragmentation pattern are analyzed to elucidate the structure of the molecule.

Workflow Visualization

The following diagram illustrates the logical workflow for the spectroscopic analysis of a chemical compound like **2-Bromo-5-isopropylpyridine**.

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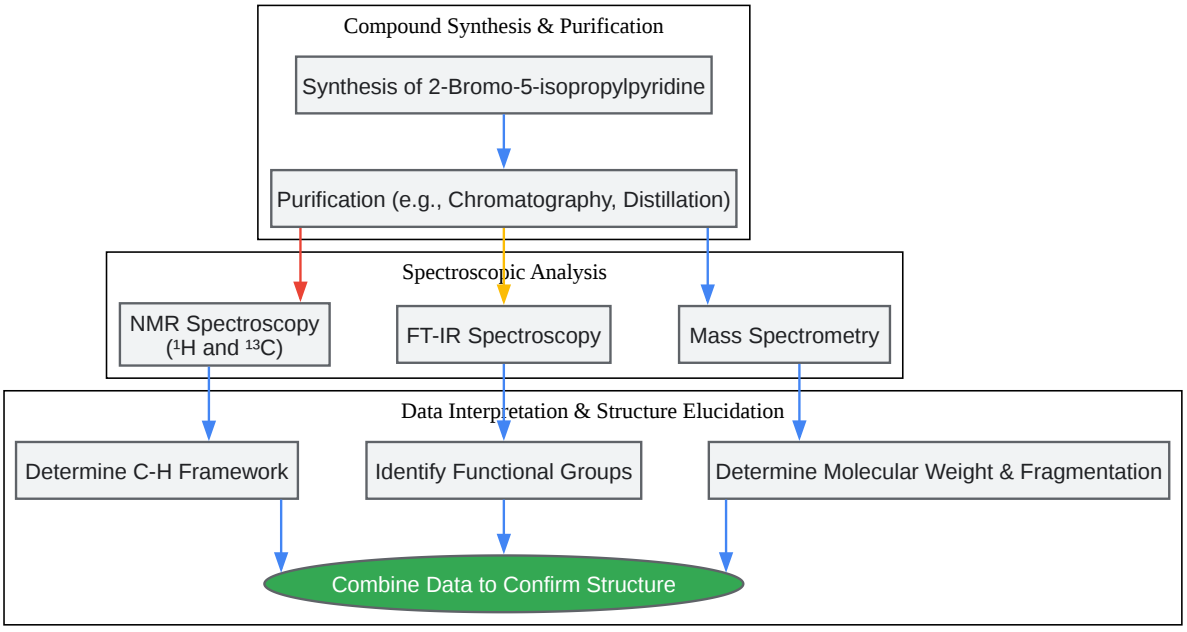

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Caption: Workflow for the spectroscopic characterization of **2-Bromo-5-isopropylpyridine**.

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